

# Application Notes and Protocols: Preparation of D-erythro-Sphingosine Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: *D-erythro-Sphingosine hydrochloride*

Cat. No.: B3041294

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

D-erythro-Sphingosine is a critical bioactive lipid that functions as a potent and selective inhibitor of protein kinase C (PKC). Its hydrochloride salt is often used in research to enhance solubility and stability. Proper preparation of stock solutions is crucial for obtaining reproducible and accurate experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **D-erythro-Sphingosine hydrochloride** stock solutions for in vitro studies. D-erythro-Sphingosine has been shown to be a cell-permeable, reversible inhibitor of PKC and can induce apoptosis in cell lines such as human leukemia HL-60 cells. It is essential to note that this compound is intended for research use only and not for human or veterinary applications[1][2].

## Physicochemical and Solubility Data

The following table summarizes the key quantitative data for D-erythro-Sphingosine and its hydrochloride salt. Solubility data for the free base is provided as a reference for solvent selection.

Property	Value	Reference(s)
Compound Name	D-erythro-Sphingosine hydrochloride	[3][4]
Synonyms	D-sphingosine HCl	[4]
Molecular Formula	C <sub>18</sub> H <sub>38</sub> ClNO <sub>2</sub>	[4]
Molecular Weight	335.95 g/mol	[4]
Appearance	Solid	[1]
Storage (Solid)	-20°C	[1][5]
Stability (Solid)	≥ 4 years at -20°C	[1][2]
Solubility (Free Base)	DMSO: ~1-10 mg/mL Ethanol: Miscible, up to 25 mg/mL DMF: ~10 mg/mL Methanol: ~1 mg/mL Chloroform: ~1 mg/mL	[1][6]
Stock Solution Storage	-20°C under an inert atmosphere	
Stock Solution Stability	Up to 6 months at -20°C with proper storage	

## Experimental Protocol: Stock Solution Preparation

This protocol provides a step-by-step guide for preparing a 10 mM stock solution of **D-erythro-Sphingosine hydrochloride**.

### 3.1. Materials and Equipment

- **D-erythro-Sphingosine hydrochloride** (solid form)
- Anhydrous/ACS grade Dimethyl sulfoxide (DMSO) or Ethanol (200 proof)
- Inert gas (Nitrogen or Argon)
- Sterile, amber glass vials or polypropylene cryovials with tight-sealing caps

- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

### 3.2. Safety Precautions

- **D-erythro-Sphingosine hydrochloride** should be handled as a potentially hazardous substance.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for complete safety information[3][5].

### 3.3. Preparation Procedure

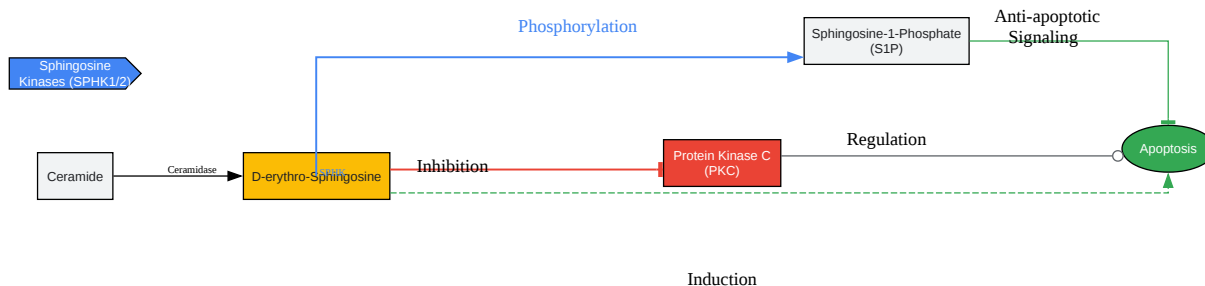
- **Equilibration:** Before opening, allow the vial of **D-erythro-Sphingosine hydrochloride** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture onto the compound.
- **Weighing:** Tare a sterile vial on a calibrated analytical balance. Carefully weigh the desired amount of **D-erythro-Sphingosine hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.36 mg.
- **Solvent Addition:** Add the appropriate volume of the chosen solvent (e.g., DMSO or Ethanol) to the vial containing the compound. For a 10 mM solution with 3.36 mg of the compound, add 1 mL of solvent.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid in the dissolution of sphingolipids, particularly if using DMSO.
- **Inert Gas Purging:** To enhance stability and prevent oxidation, gently purge the headspace of the vial with an inert gas like nitrogen or argon for 15-30 seconds[1]. This step is crucial for

long-term storage.

- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed vials.
- Storage: Store the aliquots at -20°C in the dark. Properly prepared and stored stock solutions are stable for up to 6 months.

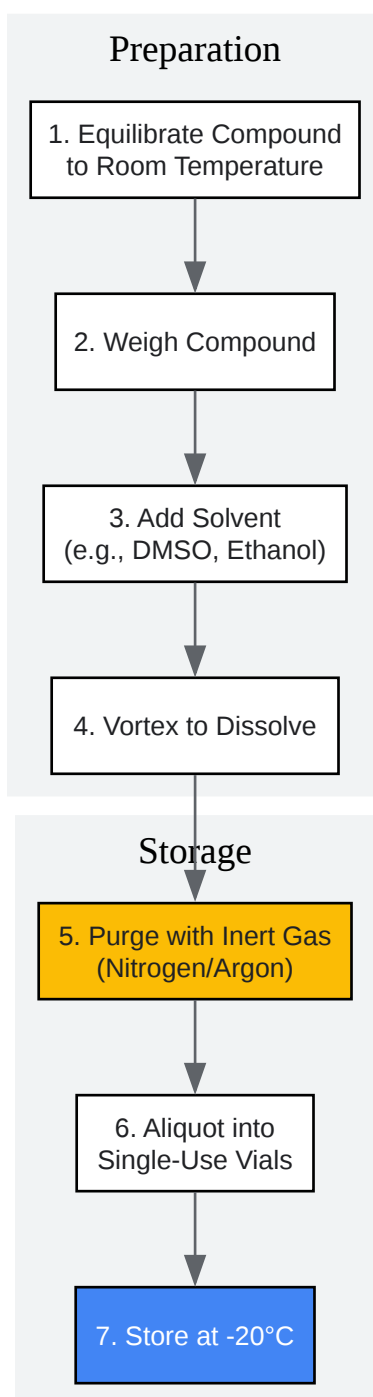
## Signaling Pathway and Workflow Diagrams

The following diagrams illustrate the role of sphingosine in cellular signaling and the experimental workflow for stock solution preparation.



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Caption: D-erythro-Sphingosine's role in inhibiting PKC and its relationship with ceramide and S1P.



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Caption: Workflow for preparing **D-erythro-Sphingosine hydrochloride** stock solution.

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